

Benchmarking CRS400393: A Novel MmpL3 Inhibitor for Nontuberculous Mycobacterial Infections

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Compound of Interest

Compound Name: CRS400393

Cat. No.: B1192433

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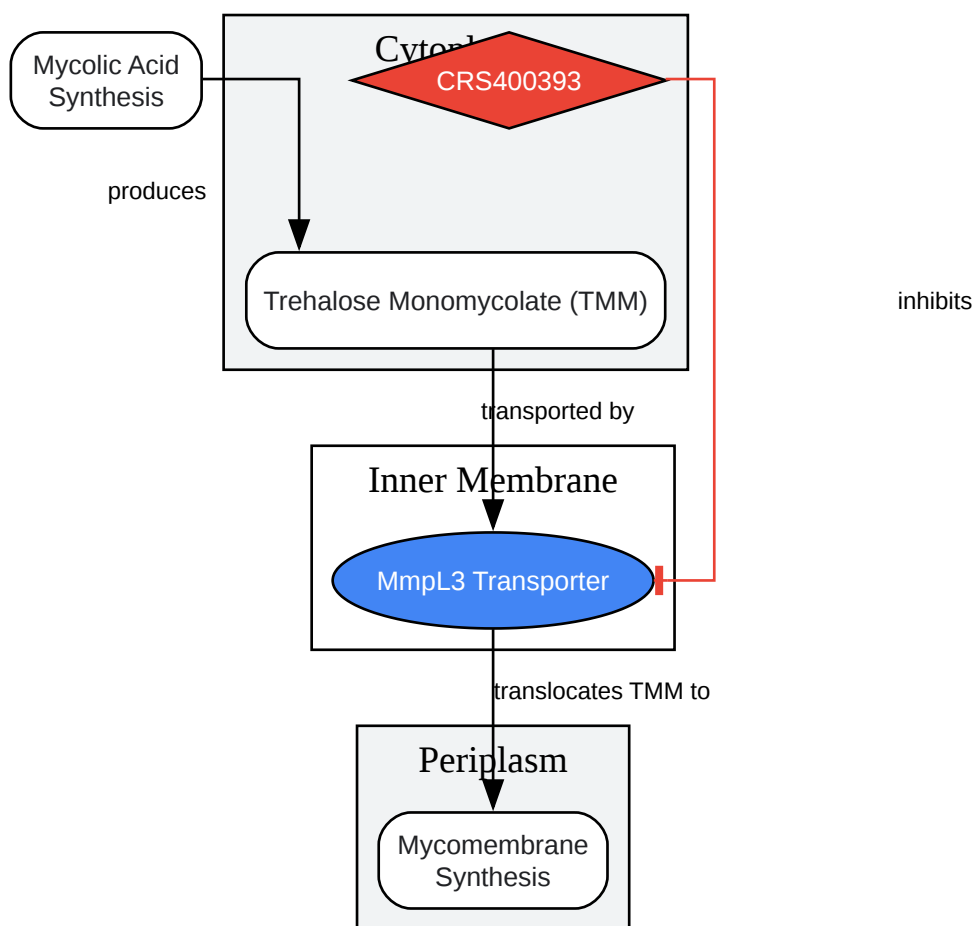
A Comparative Analysis Against Standard Treatments for *Mycobacterium abscessus* and *Mycobacterium avium* Complex

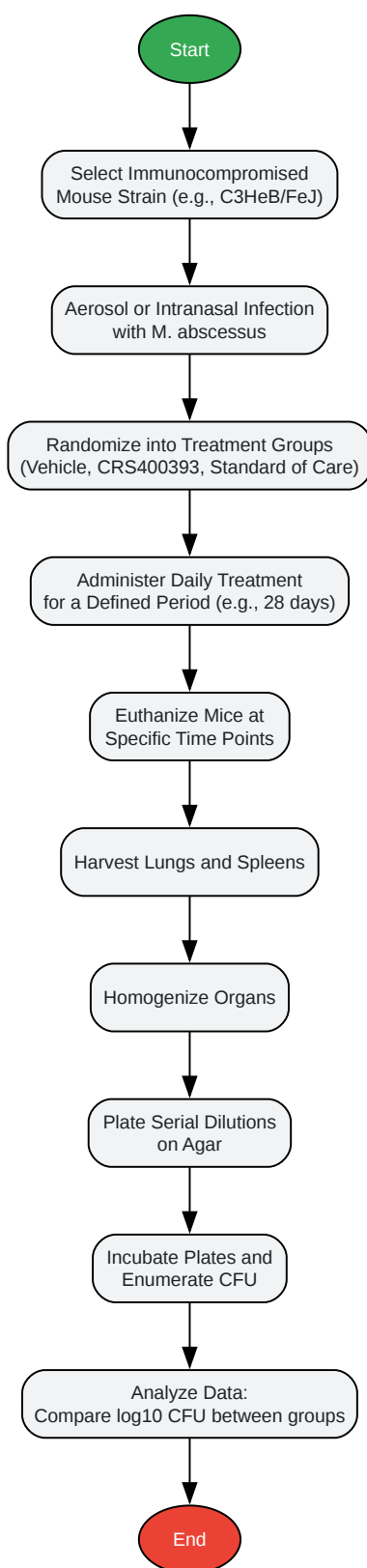
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **CRS400393**, a novel benzothiazole amide antimycobacterial agent, against standard-of-care treatments for infections caused by nontuberculous mycobacteria (NTM), specifically *Mycobacterium abscessus* and *Mycobacterium avium* complex (MAC). The data presented is based on available preclinical studies and is intended to offer a benchmark for research and development purposes.

Mechanism of Action: Targeting Mycolic Acid Transport

CRS400393 exerts its antimycobacterial effect by inhibiting MmpL3, a crucial transporter protein responsible for the translocation of trehalose monomycolate (TMM), a precursor of mycolic acids, across the mycobacterial inner membrane. Mycolic acids are essential components of the mycobacterial cell wall, providing a unique and impermeable barrier that contributes to the intrinsic drug resistance of these organisms. By blocking MmpL3, **CRS400393** disrupts the synthesis of the mycomembrane, leading to bacterial cell death.





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com